

Comparative Spectral Profiling: (1-benzyl-5-nitro-1H-3-indolyl)methanol

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Compound of Interest

Compound Name: (1-benzyl-5-nitro-1H-3-indolyl)methanol

CAS No.: 300664-55-5

Cat. No.: B1621028

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Executive Summary & Diagnostic Strategy

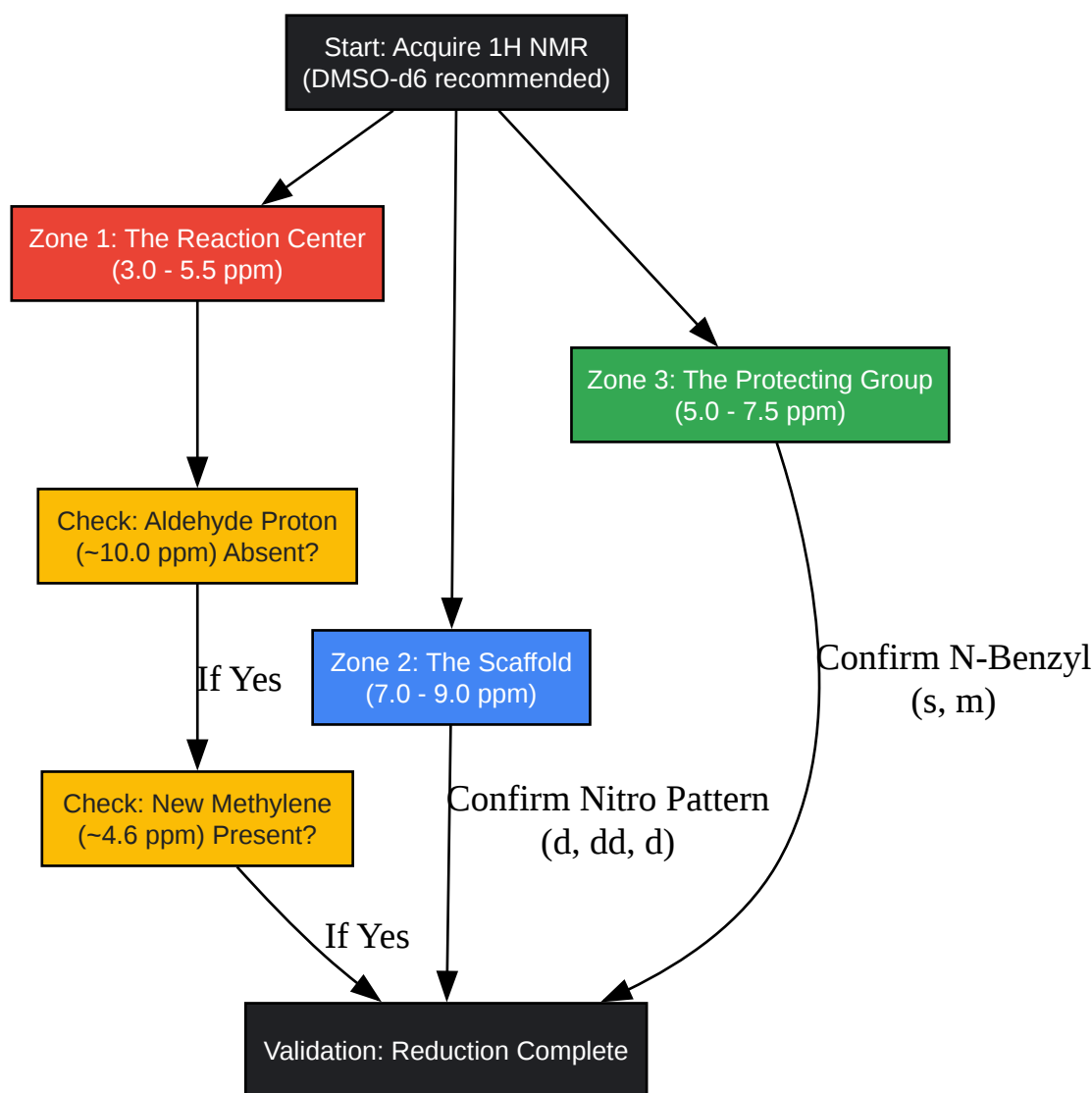
Content Type: Technical Comparison Guide Subject: Structural Validation via ¹H NMR Spectroscopy Primary Application: Quality Control (QC) in Medicinal Chemistry

This guide provides an in-depth spectral analysis of **(1-benzyl-5-nitro-1H-3-indolyl)methanol**, a functionalized indole scaffold often used as a precursor in the synthesis of biologically active tryptamine analogs and kinase inhibitors.

Unlike standard spectral lists, this guide compares the target molecule against its immediate synthetic precursor, 1-benzyl-5-nitroindole-3-carbaldehyde, to define the specific "Go/No-Go" signals required for product release.

The Diagnostic Logic

The structural confirmation relies on three distinct spectral zones. The following decision tree illustrates the logic flow for assigning the spectrum:



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Figure 1: Logical workflow for structural verification. The critical path involves confirming the reduction of the carbonyl group.

Experimental Protocol

Synthesis Context (The "Why")

To understand the spectrum, one must understand the origin. This compound is typically generated via the reduction of 1-benzyl-5-nitroindole-3-carbaldehyde using Sodium Borohydride (

).

- Reaction: Aldehyde ()
Primary Alcohol ().
- Key Impurity: Unreacted aldehyde (starting material) or over-reduced byproducts (rare in this specific transformation).

NMR Sample Preparation

For optimal resolution of the hydroxyl (

) coupling and the nitro-substituted aromatic protons, DMSO-d6 is the superior solvent compared to

.

- Mass: Weigh 5–10 mg of the dried solid.
- Solvent: Add 0.6 mL of DMSO-d6 (99.9% D).
 - Note:
may cause the
signal to broaden or disappear due to exchange, and the solubility of nitroindoles is often poor in chloroform.
- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition: Standard proton parameters (16–32 scans, 1s relaxation delay).[1]

Comparative Analysis: Target vs. Precursor

This section objectively compares the spectral performance of the Product (Alcohol) against the Alternative (Aldehyde Precursor). This is the primary mechanism for assessing reaction success.

Table 1: Critical Chemical Shift Comparison (DMSO-d6)

Feature	Precursor: Aldehyde	Product: Alcohol (Target)	Diagnostic Action
Functional Group	Carbonyl ()	Hydroxyl ()	Primary Check
Key Signal ()	9.95 - 10.05 ppm (Singlet)	4.60 - 4.80 ppm (Doublet/Singlet)	Disappearance of 10 ppm peak confirms consumption of SM.
Coupling	None	(CH2-OH)	Visible triplet/broad singlet for OH at ~5.0-5.2 ppm in DMSO.
C2-H (Indole)	~8.60 ppm (Deshielded)	~7.60 - 7.80 ppm	Upfield shift due to loss of electron-withdrawing carbonyl.
N-Benzyl	~5.50 ppm	~5.40 - 5.50 ppm	Remains largely unchanged (Internal Standard).

Interpretation of Data[2][3][4][5]

- The "Go" Signal: The emergence of a doublet at 4.65 ppm (the methylene of the alcohol) coupled with a triplet/broad singlet at 5.15 ppm (the hydroxyl proton).
- The "No-Go" Signal: Any residual singlet at 9.98 ppm indicates incomplete reduction. Quantify this by integration to determine % conversion.

Detailed Spectral Assignment (1H NMR, 400 MHz, DMSO-d6)

The following data represents the high-fidelity assignment for **(1-benzyl-5-nitro-1H-3-indolyl)methanol**.

Aromatic Region (Indole Core)

The 5-nitro substitution creates a distinct splitting pattern, significantly deshielding protons H4 and H6.

- 8.55 (d, $J = 2.0$ Hz, 1H, H-4): This proton is "sandwiched" between the nitro group and the bridgehead carbon. It appears most downfield as a doublet (meta-coupling) or a pseudo-singlet.
- 8.05 (dd, $J = 9.0, 2.0$ Hz, 1H, H-6): Ortho to the nitro group. Shows a classic "doublet of doublets" (large ortho coupling to H7, small meta coupling to H4).
- 7.70 (s, 1H, H-2): The proton on the pyrrole ring. Its position shifts upfield significantly compared to the aldehyde precursor.
- 7.65 (d, $J = 9.0$ Hz, 1H, H-7): The least deshielded of the indole protons, appearing as a clear doublet.

Aromatic Region (Benzyl Group)

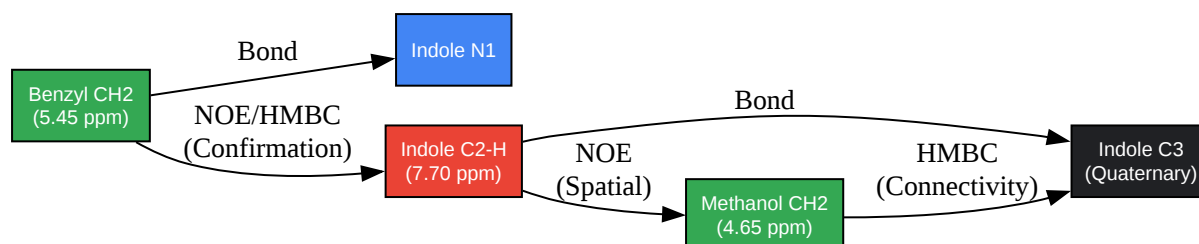
- 7.20 – 7.35 (m, 5H, Ph-H): The phenyl protons usually appear as a multiplet. In higher fields (600 MHz+), these may resolve into ortho, meta, and para bands, but often appear as a cluster in standard 400 MHz QC spectra.

Aliphatic Region

- 5.45 (s, 2H, N-CH₂-Ph): The benzylic methylene linking the indole to the phenyl ring. It is a sharp singlet.
- 5.15 (t, $J = 5.5$ Hz, 1H, OH): The hydroxyl proton. Note: If
 is added, this peak disappears.^[2]
- 4.65 (d, $J = 5.5$ Hz, 2H, CH₂-OH): The hydroxymethyl group. It couples to the OH. If
 is added, this doublet collapses into a singlet.

Visualization of Structural Connectivity

To further validate the structure, one must understand the connectivity established by 2D NMR (HMBC/COSY).[1] The diagram below visualizes the expected correlations that confirm the regiochemistry (specifically the N1-Benzyl vs C3-Benzyl issue).



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Figure 2: Key connectivity correlations. The NOE between the Benzyl CH2 and Indole C2 confirms N-alkylation rather than C-alkylation.

Troubleshooting & Anomalies

Observation	Probable Cause	Corrective Action
Missing OH Triplet	Wet solvent or Acidic impurities	The OH proton is exchanging with water. ^[2] Dry the sample or add to confirm disappearance.
Doublet at 8.55 becomes Singlet	Low Resolution / Line Broadening	5-Nitro H4 meta-coupling is small (~2Hz). Increase acquisition time or processing resolution (Zero Filling).
Extra Singlet at 10.0 ppm	Incomplete Reaction	Calculate molar ratio of Aldehyde:Alcohol. Reprocess reaction with fresh .
Shift of H2 to >8.0 ppm	Oxidation	The alcohol may have oxidized back to aldehyde or acid upon prolonged storage in air.

References

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